

Nonanedial: A Technical Overview of a Simple Dialdehyde

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This technical guide provides a concise yet thorough examination of **nonanedial**, a nine-carbon aliphatic dialdehyde. Aimed at researchers, scientists, and professionals in drug development, this document consolidates the available chemical and physical data for **nonanedial**, outlines its primary synthetic route, and clarifies its current standing within scientific literature, particularly in the context of biological signaling and therapeutic applications. While interest in aldehydes as products of lipid peroxidation and their roles in cellular signaling is significant, this guide establishes that **nonanedial** itself is not a focal point of current research in these areas.

Core Chemical and Physical Properties

Nonanedial, also known as azelaic aldehyde, is identified by the CAS number 51651-40-2.[1] [2] It is a simple organic molecule featuring aldehyde functional groups at both ends of a seven-carbon chain. The fundamental properties of **nonanedial** are summarized in the table below, compiled from various chemical data sources.

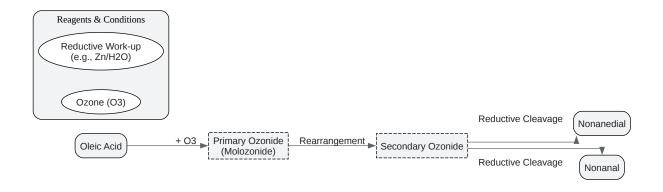


Property	Value	Source
CAS Number	51651-40-2	[1][2]
Molecular Formula	C9H16O2	[1][2][3]
Molecular Weight	156.22 g/mol	[1][2][3]
IUPAC Name	nonanedial	[3][4]
Synonyms	1,9-Nonanedial, Azelaaldehyde, Azelaic aldehyde	[5]
SMILES	C(CCC=O)CCCC=O	[3][4]
InChIKey	LEMKWEBKVMWZDU- UHFFFAOYSA-N	[3][4]

Synthesis of Nonanedial

The primary and most referenced method for the synthesis of **nonanedial** is through the ozonolysis of oleic acid.[6][7][8] This oxidative cleavage reaction breaks the carbon-carbon double bond in oleic acid, yielding two nine-carbon molecules: nonanal and azelaic acid (from which **nonanedial**, or azelaaldehyde, gets its name). The process generally involves the reaction of oleic acid with ozone, followed by a reductive work-up to yield the aldehyde products. While the general principle is well-established, specific, detailed experimental protocols for the high-yield synthesis of **nonanedial** are not readily available in the public domain.





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Figure 1. General workflow for the synthesis of nonanedial via ozonolysis of oleic acid.

Biological Activity and Signaling Pathways: A Literature Gap

A comprehensive review of scientific literature reveals a notable absence of research focused on the specific biological activities of **nonanedial**. There are no established signaling pathways in which **nonanedial** is known to be a key molecule. This is in stark contrast to other aldehyde products of lipid peroxidation, such as 4-hydroxy-2-nonenal (HNE) and malondialdehyde (MDA).[1][2][9] These molecules are extensively studied as biomarkers of oxidative stress and are known to be involved in a multitude of cellular signaling cascades, often through their ability to form adducts with proteins and DNA.[9][10]

While **nonanedial** can be conceptually linked to lipid metabolism through its synthesis from oleic acid, there is currently no evidence to suggest it plays a direct role as a signaling molecule or a significant biomarker in physiological or pathophysiological processes.

Applications in Drug Development



Consistent with the lack of data on its biological activity, **nonanedial** is not currently a focus of drug development efforts. Searches of chemical and pharmaceutical literature do not indicate its use as a therapeutic agent, a scaffold for drug design, or a significant intermediate in pharmaceutical synthesis.

Conclusion

Nonanedial is a chemically well-defined dialdehyde with a known CAS number and molecular weight. Its synthesis via the ozonolysis of oleic acid is chemically straightforward. However, for researchers, scientists, and drug development professionals, it is crucial to recognize that, based on currently available public information, **nonanedial** does not possess a significant role in biological systems as a signaling molecule, nor is it a compound of interest in contemporary drug discovery and development. The scientific focus on aldehydes in a biological context remains firmly on more reactive and well-characterized products of lipid peroxidation, such as HNE.

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